

physical and chemical properties of 4-Chloro-3,5-dinitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzotrifluoride

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An In-depth Technical Guide to 4-Chloro-3,5-dinitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and reactive properties of **4-Chloro-3,5-dinitrobenzotrifluoride**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation, detailed experimental protocols, and logical workflow visualizations.

Core Properties

4-Chloro-3,5-dinitrobenzotrifluoride, with the CAS number 393-75-9, is a yellow crystalline solid.^[1] It is also known by several synonyms including 2-chloro-1,3-dinitro-5-(trifluoromethyl)benzene and 3,5-Dinitro-4-chlorobenzotrifluoride.^[2]

Physical and Chemical Data

The fundamental physical and chemical properties of **4-Chloro-3,5-dinitrobenzotrifluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₂ ClF ₃ N ₂ O ₄	[3]
Molecular Weight	270.55 g/mol	[3]
Appearance	Yellow crystalline solid	[1][4]
Melting Point	50-55 °C	[5]
Boiling Point	222 °C	[6]
Density	1.511 g/mL at 25 °C	[6]
Flash Point	126 °C (closed cup)	[5]
Vapor Pressure	0.000134 mmHg	[1]
Solubility	Insoluble in water	[5]
IUPAC Name	2-chloro-1,3-dinitro-5-(trifluoromethyl)benzene	[2]
CAS Number	393-75-9	
InChI Key	HFHAVERNVFNSHL-UHFFFAOYSA-N	[5]
SMILES	C1=C(C=C(C(=C1--INVALID-LINK--[O-])Cl)--INVALID-LINK--[O-])C(F)(F)F	[2]

Experimental Protocols

This section details the methodologies for key experiments involving **4-Chloro-3,5-dinitrobenzotrifluoride**, including its synthesis and its application in analytical chemistry.

Synthesis of 4-Chloro-3,5-dinitrobenzotrifluoride

A common method for the synthesis of **4-Chloro-3,5-dinitrobenzotrifluoride** is through the nitration of 4-chlorobenzotrifluoride. The following protocol is based on established patent literature.

Materials:

- 4-chlorobenzotrifluoride
- Nitric acid (90%)
- Oleum (30% SO₃)
- Sulfuric acid
- Ice water

Procedure:

- A nitrating mixture is prepared by combining nitric acid, oleum, and sulfuric acid.
- 4-chlorobenzotrifluoride is added dropwise to the nitrating mixture while maintaining a controlled temperature.
- The reaction mixture is then heated to 90°C and maintained at this temperature for approximately 20 hours to ensure complete dinitration.
- After the reaction is complete, the mixture is cooled and poured into ice water to precipitate the crude product.
- The solid **4-Chloro-3,5-dinitrobenzotrifluoride** is then collected by filtration.

Purification: The crude product can be purified by recrystallization. While specific solvent systems are not extensively detailed in the literature, common solvents for recrystallizing organic compounds, such as ethanol or a hexane/ethyl acetate mixture, could be explored. The choice of solvent will depend on the solubility of the compound and its impurities.

Derivatization of Amino Acids for HPLC Analysis

4-Chloro-3,5-dinitrobenzotrifluoride is utilized as a pre-column derivatizing reagent for the analysis of amino acids by High-Performance Liquid Chromatography (HPLC).^{[1][7][8]} This reaction targets the primary and secondary amine groups of amino acids.

Materials:

- Amino acid standard or sample
- **4-Chloro-3,5-dinitrobenzotrifluoride** (CNBF) solution (70 mmol/L in acetonitrile)
- Borate buffer (pH 9.0)
- Acetonitrile
- Acetate buffer (pH 4.9)
- Triethylamine

Procedure:

- In a reaction vial, mix the amino acid sample with the borate buffer (pH 9.0).
- Add the CNBF solution in acetonitrile to the vial. The molar ratio of amino acids to CNBF should be approximately 1:5.25.[\[1\]](#)[\[7\]](#)
- Heat the reaction mixture at 60°C for 30 minutes.[\[1\]](#)[\[7\]](#)
- After cooling, the derivatized amino acid solution is ready for HPLC analysis.

HPLC Conditions:

- Column: Kromasil ODS C₁₈ column (250mm x 4.6mm, 5µm)[\[1\]](#)[\[7\]](#)
- Mobile Phase A: Acetonitrile[\[1\]](#)
- Mobile Phase B: Acetate buffer, acetonitrile, triethylamine (82.8:17:0.2, v/v/v), pH 4.9[\[1\]](#)
- Elution: Gradient elution[\[1\]](#)
- Flow Rate: 0.4 mL/min[\[1\]](#)
- Detection: UV at 260 nm[\[1\]](#)

- Column Temperature: Room temperature[1]

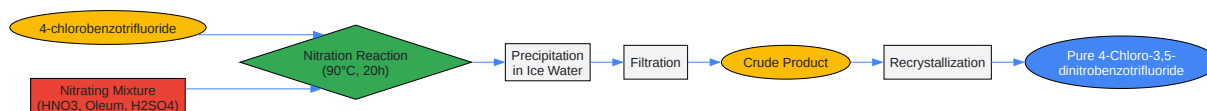
Reactivity and Chemical Behavior

The chemical reactivity of **4-Chloro-3,5-dinitrobenzotrifluoride** is largely dictated by the presence of the electron-withdrawing nitro ($-\text{NO}_2$) and trifluoromethyl ($-\text{CF}_3$) groups on the benzene ring. These groups make the chlorine atom susceptible to nucleophilic aromatic substitution.

The reaction with amines, as detailed in the derivatization protocol, is a prime example of this reactivity. The lone pair of electrons on the nitrogen atom of the amine attacks the carbon atom bonded to the chlorine, leading to the displacement of the chloride ion.

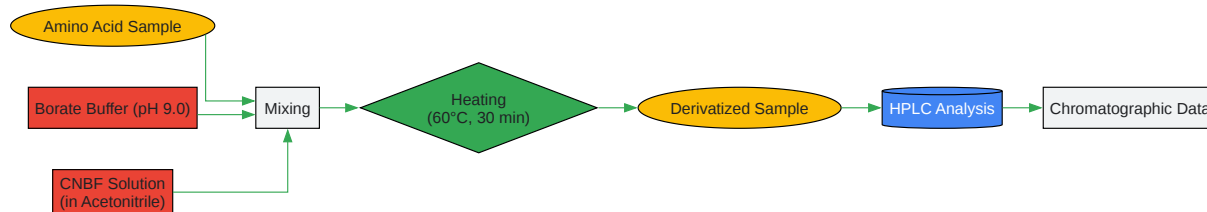
Visualized Workflows

The following diagrams, generated using the DOT language, illustrate key logical relationships and experimental workflows involving **4-Chloro-3,5-dinitrobenzotrifluoride**.



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Caption: Synthesis workflow for **4-Chloro-3,5-dinitrobenzotrifluoride**.



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Caption: Workflow for amino acid derivatization using CNBF for HPLC analysis.

Safety and Toxicology

4-Chloro-3,5-dinitrobenzotrifluoride is a hazardous substance and should be handled with appropriate safety precautions.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H310: Fatal in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Toxicological Data:

- Oral LD50 (rat): 930 mg/kg
- Dermal LD50 (rabbit): 161 mg/kg

Due to its toxicity, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be

conducted in a well-ventilated fume hood.

Applications

The primary applications of **4-Chloro-3,5-dinitrobenzotrifluoride** are:

- Chemical Intermediate: It serves as a key building block in the synthesis of other organic molecules, particularly herbicides.[2]
- Analytical Reagent: As demonstrated, it is an effective derivatizing agent for the analysis of amino acids and other primary and secondary amines by HPLC.[1][7][8][9] Its reaction with amines allows for sensitive UV detection.
- Proteomics Research: It is used for the modification of cysteine residues in proteins, aiding in their identification and analysis.[10]

As of the current literature, there is no evidence to suggest the direct involvement of **4-Chloro-3,5-dinitrobenzotrifluoride** in specific biological signaling pathways. Its utility in the life sciences is primarily as an analytical tool.

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